

Application Notes and Protocols for R-141b in Refrigeration Cycle Research

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Compound of Interest

Compound Name: 1,1-Dichloro-1-fluoroethane

Cat. No.: B156305

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For Researchers, Scientists, and Drug Development Professionals

WARNING: Environmental and Health Hazard

1,1-dichloro-1-fluoroethane (R-141b) is a hydrochlorofluorocarbon (HCFC) with significant ozone depletion potential (ODP) and global warming potential (GWP).[1] Its production and use are being phased out globally under the Montreal Protocol. These application notes are intended for research purposes only, in controlled laboratory settings where its use is still permissible and where emissions can be strictly controlled and recovered. Researchers must be aware of and adhere to all local, national, and international regulations regarding the use and handling of R-141b.

Introduction to R-141b as a Working Fluid

R-141b has historically been used as a refrigerant, solvent, and foam-blowing agent.[2] In the context of refrigeration cycle research, it is primarily of interest due to its thermodynamic properties, which make it suitable for certain applications, particularly in Organic Rankine Cycles (ORC) for low-grade waste heat recovery and in experimental vapor compression refrigeration systems. Its relatively high molecular weight and low boiling point are advantageous in some cycle designs. However, its environmental impact necessitates that any research be conducted with the goal of finding more environmentally benign alternatives.

Thermodynamic and Physical Properties of R-141b

Accurate thermodynamic and physical property data are essential for modeling and analyzing refrigeration cycles. The following tables summarize key properties of R-141b.

Table 1: General Properties of R-141b

Property	Value
Chemical Formula	C ₂ H ₃ Cl ₂ F
Molar Mass	116.95 g/mol
Boiling Point (at 1 atm)	32.1 °C (89.8 °F)
Critical Temperature	204.2 °C (399.5 °F)
Critical Pressure	4.25 MPa
Ozone Depletion Potential (ODP)	0.11
Global Warming Potential (GWP, 100-year)	725

Table 2: Saturated R-141b Properties (Temperature Table)

Temp (°C)	Pressure (kPa)	Liquid Density (kg/m ³)	Vapor Density (kg/m ³)	Liquid Enthalpy (kJ/kg)	Vapor Enthalpy (kJ/kg)	Liquid Entropy (kJ/kg·K)	Vapor Entropy (kJ/kg·K)
0	31.56	1275.8	1.83	200.0	437.8	1.000	1.871
10	50.16	1257.3	2.79	211.3	443.2	1.041	1.866
20	76.53	1238.5	4.13	222.7	448.5	1.081	1.862
30	113.1	1219.4	5.95	234.1	453.7	1.120	1.859
40	162.7	1200.0	8.41	245.7	458.7	1.158	1.857
50	228.5	1180.2	11.6	257.3	463.5	1.195	1.855

Note: Enthalpy and entropy values are referenced to a baseline and may vary slightly between different sources.

Experimental Protocols

Safety Precautions for Handling R-141b

WARNING: R-141b is a volatile organic compound and can cause adverse health effects. Proper personal protective equipment (PPE) and handling procedures are mandatory.

- **Ventilation:** Always work in a well-ventilated area, preferably within a fume hood.
- **Personal Protective Equipment (PPE):** Wear safety goggles, chemical-resistant gloves (e.g., neoprene or nitrile), and a lab coat. In case of potential for significant exposure, a respirator with an organic vapor cartridge may be necessary.
- **Leak Detection:** Use an electronic leak detector to regularly check for leaks in the experimental setup.
- **Handling:** Avoid direct contact with liquid R-141b, as it can cause skin and eye irritation. Inhalation of high concentrations of vapor can lead to dizziness, headache, and anesthetic effects.
- **Storage:** Store R-141b cylinders in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.
- **Disposal:** All R-141b must be recovered using a certified recovery unit and disposed of as hazardous waste according to institutional and governmental regulations. **DO NOT** vent R-141b to the atmosphere.

Protocol for a Vapor Compression Refrigeration Cycle Experiment

This protocol outlines the setup and operation of a basic vapor compression refrigeration cycle using R-141b for performance evaluation.

3.2.1. Experimental Apparatus

- **Compressor:** Hermetic or semi-hermetic compressor compatible with R-141b.
- **Condenser:** Shell-and-tube or plate heat exchanger.

- Evaporator: Shell-and-tube or plate heat exchanger.
- Expansion Valve: Thermostatic or electronic expansion valve.
- Refrigerant Piping: Copper tubing with appropriate fittings.
- Instrumentation:
 - Pressure transducers at the inlet and outlet of each component.
 - Thermocouples or RTDs at the inlet and outlet of each component.
 - Flow meter for the refrigerant.
 - Wattmeter to measure compressor power consumption.
 - Flow meters and temperature sensors for the condenser and evaporator secondary fluid loops (e.g., water).
- Data Acquisition System: To log all sensor data.
- Refrigerant Recovery System: For safe removal of R-141b from the system.

3.2.2. Experimental Procedure

- System Assembly and Leak Check:
 - Assemble the refrigeration cycle components as per the schematic diagram.
 - Pressurize the system with dry nitrogen to a pressure slightly above the expected operating pressure and check for leaks using a leak detection solution or an electronic leak detector.
 - Once the system is confirmed to be leak-tight, evacuate the system using a vacuum pump to remove air and moisture.
- Refrigerant Charging:

- With the system under vacuum, charge the system with the appropriate amount of liquid R-141b. The required charge will depend on the system volume and operating conditions.
- System Start-up and Operation:
 - Start the flow of the secondary fluids (e.g., water) through the condenser and evaporator.
 - Turn on the compressor.
 - Monitor the pressures and temperatures at various points in the cycle.
 - Adjust the expansion valve to achieve the desired superheat at the evaporator outlet.
 - Allow the system to reach steady-state conditions before recording data.
- Data Collection:
 - Record the following parameters at steady-state:
 - Pressures and temperatures at the inlet and outlet of the compressor, condenser, expansion valve, and evaporator.
 - Refrigerant mass flow rate.
 - Compressor power consumption.
 - Inlet and outlet temperatures and mass flow rates of the condenser and evaporator secondary fluids.
- System Shutdown:
 - Turn off the compressor.
 - Allow the secondary fluid to continue flowing for a few minutes to dissipate any remaining heat.
 - Close all service valves.
 - If the system is to be disassembled, recover the R-141b using a certified recovery unit.

3.2.3. Data Analysis

The following performance parameters can be calculated from the collected data:

- Refrigeration Effect (Q_e): $Q_e = m_{ref} * (h_{evap_out} - h_{evap_in})$
- Heat of Rejection (Q_c): $Q_c = m_{ref} * (h_{cond_in} - h_{cond_out})$
- Compressor Work (W_{comp}): Measured directly by the wattmeter.
- Coefficient of Performance (COP): $COP = Q_e / W_{comp}$
- Energy Balance: $Q_c \approx Q_e + W_{comp}$

Where m_{ref} is the refrigerant mass flow rate and h is the specific enthalpy at different points in the cycle, determined from the measured pressures and temperatures using R-141b property tables or software.

Protocol for an Organic Rankine Cycle (ORC) Experiment

This protocol describes the setup and operation of a basic ORC system using R-141b to recover low-grade heat.

3.3.1. Experimental Apparatus

- Pump: A pump capable of handling liquid R-141b and providing the required pressure.
- Evaporator (Boiler): Heat exchanger to transfer heat from the heat source to the R-141b.
- Expander (Turbine or Scroll Expander): To convert the thermal energy of the high-pressure R-141b vapor into mechanical work.
- Condenser: Heat exchanger to condense the low-pressure R-141b vapor.
- Working Fluid Piping: Stainless steel or other compatible material.

- Instrumentation: Similar to the vapor compression cycle, with the addition of a torque and speed sensor on the expander shaft.
- Data Acquisition System.
- Refrigerant Recovery System.

3.3.2. Experimental Procedure

- System Assembly and Leak Check: Follow the same procedure as for the vapor compression cycle.
- Working Fluid Charging: Charge the system with the calculated amount of liquid R-141b.
- System Start-up and Operation:
 - Start the flow of the cooling fluid through the condenser.
 - Start the flow of the heat source fluid through the evaporator.
 - Turn on the R-141b pump and gradually increase the flow rate.
 - As the R-141b vaporizes and pressure builds, the expander will start to rotate.
 - Apply a load to the expander (e.g., using a dynamometer).
 - Monitor and adjust the system to reach the desired operating conditions (e.g., evaporator and condenser pressures).
 - Allow the system to stabilize before recording data.
- Data Collection:
 - Record the following at steady-state:
 - Pressures and temperatures at the inlet and outlet of the pump, evaporator, expander, and condenser.
 - R-141b mass flow rate.

- Expander torque and rotational speed.
- Pump power consumption.
- Inlet and outlet temperatures and mass flow rates of the heat source and cooling fluids.
- System Shutdown:
 - Gradually reduce the heat input to the evaporator.
 - Turn off the R-141b pump.
 - Turn off the heat source and cooling fluid flows.
 - Recover the R-141b if necessary.

3.3.3. Data Analysis

- Heat Input (Q_{in}): $Q_{in} = m_{ref} * (h_{evap_out} - h_{evap_in})$
- Expander Power Output (W_{exp}): $W_{exp} = (2 * \pi * N * T) / 60$, where N is rotational speed (RPM) and T is torque (N·m).
- Pump Power Input (W_{pump}): Measured or calculated as $W_{pump} = m_{ref} * (h_{pump_out} - h_{pump_in})$.
- Net Power Output (W_{net}): $W_{net} = W_{exp} - W_{pump}$
- ORC Thermal Efficiency (η_{th}): $\eta_{th} = W_{net} / Q_{in}$
- Expander Isentropic Efficiency (η_{isen}): $\eta_{isen} = (h_{exp_in} - h_{exp_out_actual}) / (h_{exp_in} - h_{exp_out_isentropic})$

Data Presentation

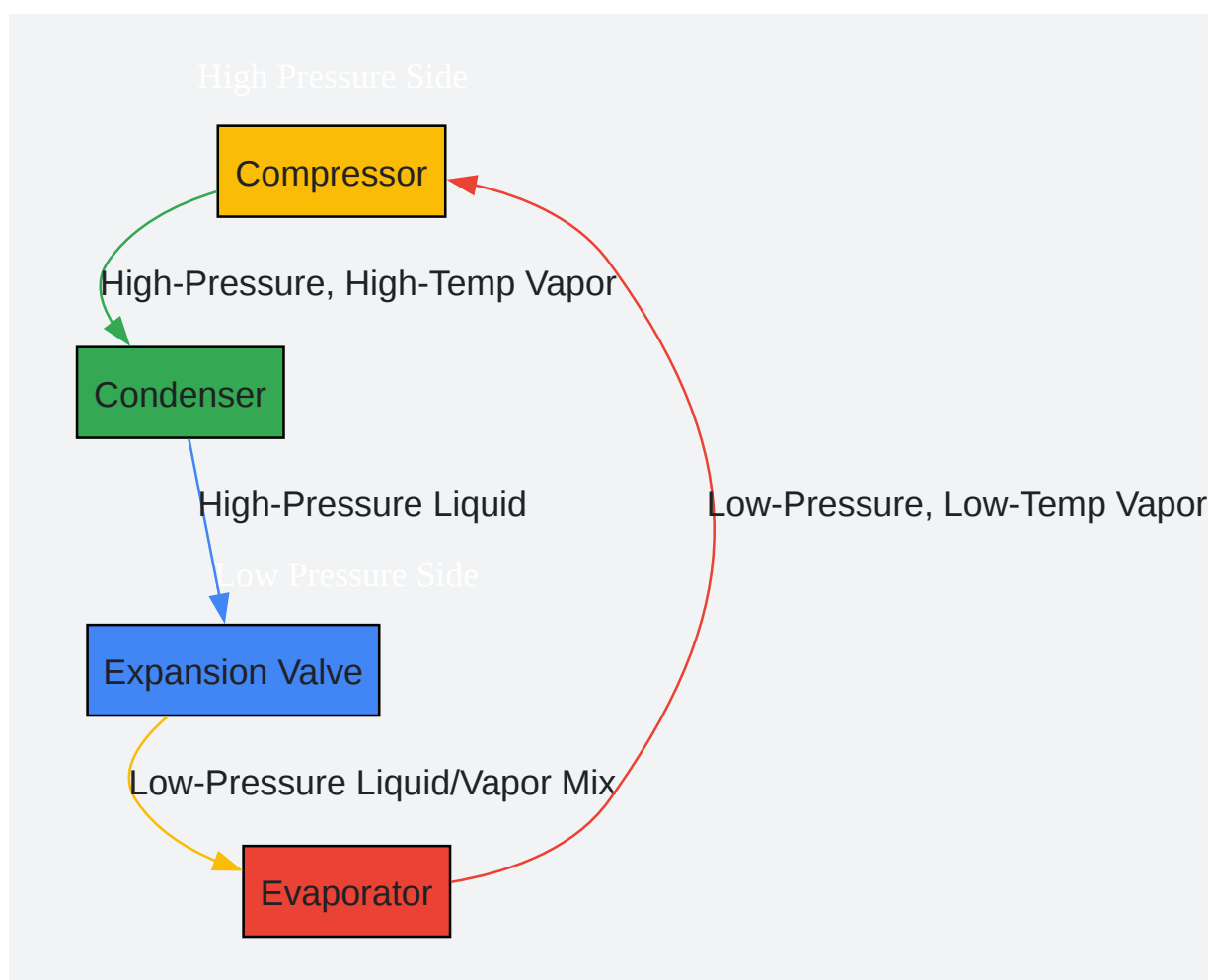
Table 3: Sample Experimental Data for a Vapor Compression Cycle

Parameter	Compresso r Inlet	Compresso r Outlet	Condenser Outlet	Evaporator Inlet	Evaporator Outlet
Pressure (kPa)	101.3	450.0	445.0	102.0	101.5
Temperature (°C)	15.0	85.0	38.0	-5.0	10.0
Enthalpy (kJ/kg)	445.0	490.0	250.0	250.0	440.0
Refrigerant Flow Rate:	{0.05 kg/s }				
Compressor Power:	{2.25 kW}				
Calculated COP:	{4.33}				

Table 4: Sample Experimental Data for an Organic Rankine Cycle

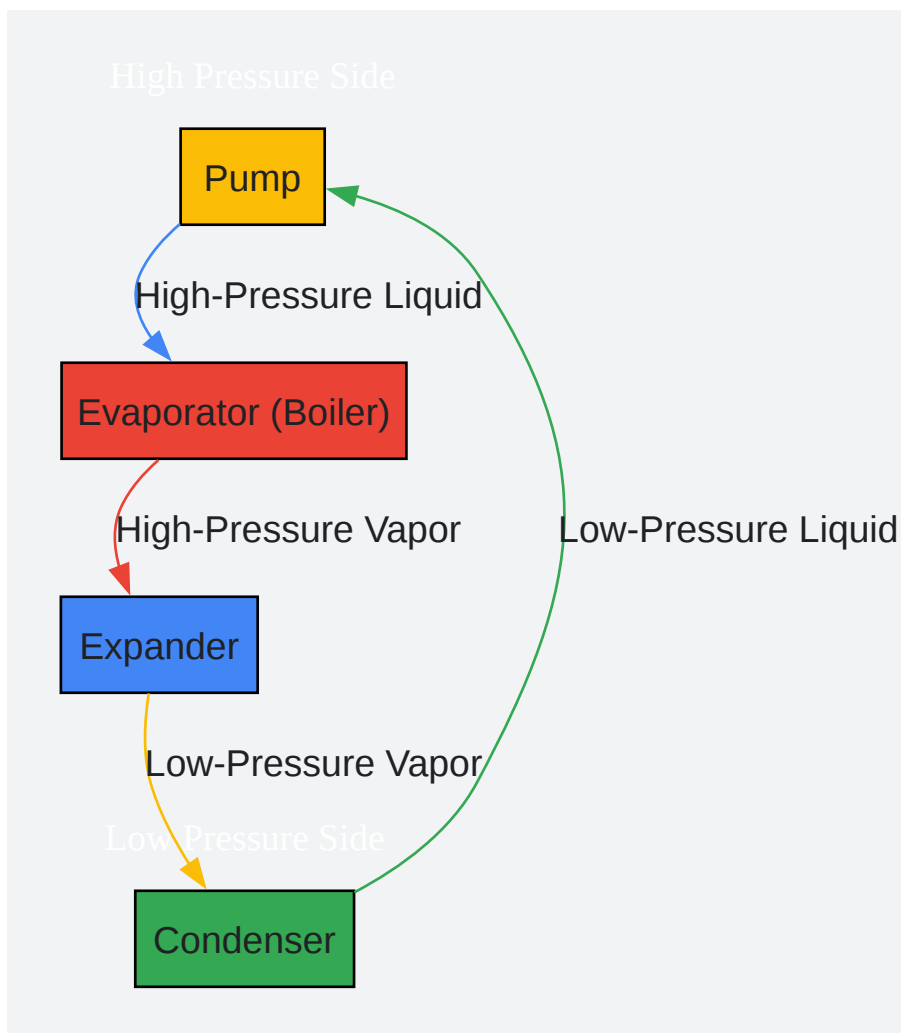
Parameter	Pump Inlet	Pump Outlet	Evaporator Outlet	Expander Outlet
Pressure (kPa)	150	1000	980	155
Temperature (°C)	35	36	120	75
Enthalpy (kJ/kg)	245	247	520	480
Working Fluid Flow Rate:	{0.1 kg/s }			
Heat Source Inlet Temp:	{150 °C}			
Heat Source Outlet Temp:	{130 °C}			
Expander Power Output:	{3.5 kW}			
Pump Power Input:	{0.2 kW}			
Calculated Net Power:	{3.3 kW}			
Calculated Thermal Efficiency:	{12.0%}			

Visualizations



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Caption: Vapor Compression Refrigeration Cycle Workflow.



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Caption: Organic Rankine Cycle (ORC) Workflow.

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References

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- To cite this document: BenchChem. [Application Notes and Protocols for R-141b in Refrigeration Cycle Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156305#using-r-141b-as-a-working-fluid-in-refrigeration-cycle-research]

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